Comparative Guide: Homotaurine N,N-Diacetic Acid (HATA) vs. Standard Chelating Agents

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Compound of Interest	
Compound Name:	*Homotaurine N,N-Diacetic Acid*
CAS No.:	*134152-15-1*
Cat. No.:	*B022773*

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Executive Summary

Homotaurine N,N-Diacetic Acid (HATA) represents a specialized class of sulfonated aminopolycarboxylate chelating agents. Unlike traditional chelators such as EDTA or NTA, HATA integrates a sulfonic acid moiety (

) into the iminodiacetic acid backbone. This structural modification confers unique solubility profiles across a broad pH range and improves biological compatibility, positioning HATA as a "green" alternative for applications requiring moderate chelation strength without the environmental persistence of EDTA or the toxicity profile of NTA.

This guide provides a technical comparison of HATA against Taurine N,N-Diacetic Acid (TDA), Nitrilotriacetic Acid (NTA), and Ethylenediaminetetraacetic Acid (EDTA), supported by structural analysis and experimental methodologies.

Chemical Architecture & Mechanism

The performance of HATA is dictated by its zwitterionic-like architecture. While the iminodiacetic acid group acts as the primary chelating claw (tridentate ligand), the

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propylsulfonate tail ensures high aqueous solubility and prevents precipitation of the metal-ligand complex at low pH.

Structural Comparison

- Chelating Core: Nitrogen donor + 2 Carboxylate oxygens (Tridentate).
- Solubilizing Tail: 3-sulfopropyl group (highly polar, non-coordinating).

Graphviz Diagram: Structural & Functional Logic

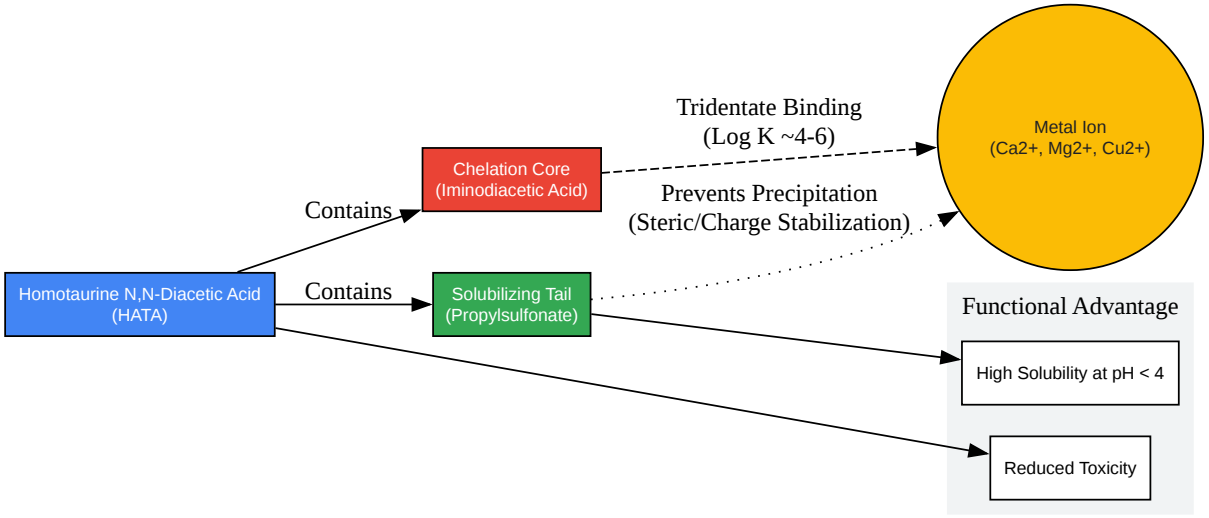

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Figure 1: Functional decomposition of HATA showing the dual role of the chelating core and the solubilizing tail.

Comparative Performance Analysis

The following table synthesizes physicochemical data. Note that while EDTA is the gold standard for binding strength, HATA and TDA are superior in biodegradability and pH

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adaptability.

Table 1: Physicochemical & Chelation Profile

Feature	HATA **(Homotaurine-DA)**	TDA **(Taurine-DA)**	NTA **(Nitrilotriacetic Acid)**	EDTA
CAS Number	134152-15-1	73772-45-9	139-13-9	60-00-4
MW (g/mol)	255.25	241.22	191.14	292.24
Denticity	Tridentate (3)	Tridentate (3)	Quadridentate (4)	Hexadentate (6)
Log K (Ca^{2+})	~4.2 - 4.5 (Est)	4.2 [1]	6.4	10.7
Log K (Cu^{2+})	~10 - 11 (Est)	~10.5	13.0	18.8
pH Stability	Excellent (Acidic-Basic)	Excellent	Good (Precipitates at low pH)	Precipitates at pH < 2
Toxicity	Low (Homotaurine analog)	Low	Carcinogen (Class 2B)	Low (Nephrotoxic in high dose)
Biodegradability	High	High	High (but toxic)	Poor / Persistent

*Note: HATA values are estimated based on structural homology to TDA. The propyl spacer in HATA vs. ethyl in TDA typically exerts a minor inductive effect, slightly increasing basicity and potentially stability constants.

Key Technical Insights

- Binding Strength vs. Selectivity: HATA is a moderate chelator. It is strong enough to sequester calcium and magnesium in detergent or biological buffer applications but weak enough to release transition metals (like Zn^{2+} or Cu^{2+}) under competitive conditions or specific pH shifts. This makes it ideal for "controlled release" or "buffering" free metal concentrations rather than total stripping.

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- The "Sulfonate Effect": Unlike NTA, which relies solely on carboxylates for solubility, HATA's sulfonate group remains ionized even at very low pH. This allows HATA to maintain metal solubility in acidic environments where EDTA or NTA might precipitate the metal complex.

Experimental Protocols for Validation

To validate HATA for your specific application, use the following self-validating protocols.

Protocol A: Potentiometric Determination of Stability Constants

Objective: To determine the precise Log K values for HATA with a target metal (e.g., Cu^{2+}).

Reagents:

- HATA (Purified, >98%)[1]
- 0.1 M NaOH (Standardized, CO_2-free)
- 0.1 M $HClO_4$ or HNO_3
- Metal Salt (e.g., $CuSO_4 \cdot 5H_2O$)
- Ionic Strength Adjuster: 0.1 M KNO_3

Workflow:

- Ligand Titration: Dissolve 1.0 mM HATA in 50 mL of 0.1 M KNO_3. Titrate with 0.1 M NaOH from pH 2.5 to 11.0 to determine ligand pKa values.
- Complex Titration: Prepare a 1:1 molar ratio solution of HATA and Cu^{2+} (1.0 mM each). Titrate with 0.1 M NaOH.
- Data Analysis: Use the Bjerrum method or software like HYPERQUAD to calculate stability constants based on the pH shift between the ligand-only and ligand-metal curves.
  - Validation Check: The curve should show a distinct inflection point corresponding to the release of protons upon metal coordination.

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Protocol B: Calcium Binding Capacity (Turbidimetric Method)

Objective: To compare the practical sequestering capacity of HATA vs. EDTA in a high-calcium environment (simulating hard water).

Reagents:

- 10 mM Calcium Acetate solution (pH 10 buffer).
- 2% Sodium Oxalate (precipitating agent).
- Chelator stock solutions (10 mM HATA, 10 mM EDTA).

Workflow:

- Prepare 5 cuvettes containing 2 mL of Calcium Acetate solution.
- Add increasing volumes of Chelator stock (0, 0.5, 1.0, 1.5, 2.0 molar equivalents).
- Add 0.5 mL of Sodium Oxalate to each cuvette.
- Incubate for 10 minutes.
- Measure Absorbance at 600 nm (Turbidity).
    - Result: Higher absorbance = Poor chelation (Ca-Oxalate precipitate formed). Lower absorbance = Effective chelation.
    - Expectation: EDTA will clear turbidity at 1:1 ratio. HATA may require slightly higher ratios or show partial clearance depending on the binding constant relative to oxalate.

Selection Decision Matrix

Use this logic flow to determine if HATA is the correct choice for your formulation.

Graphviz Diagram: Chelator Selection Logic

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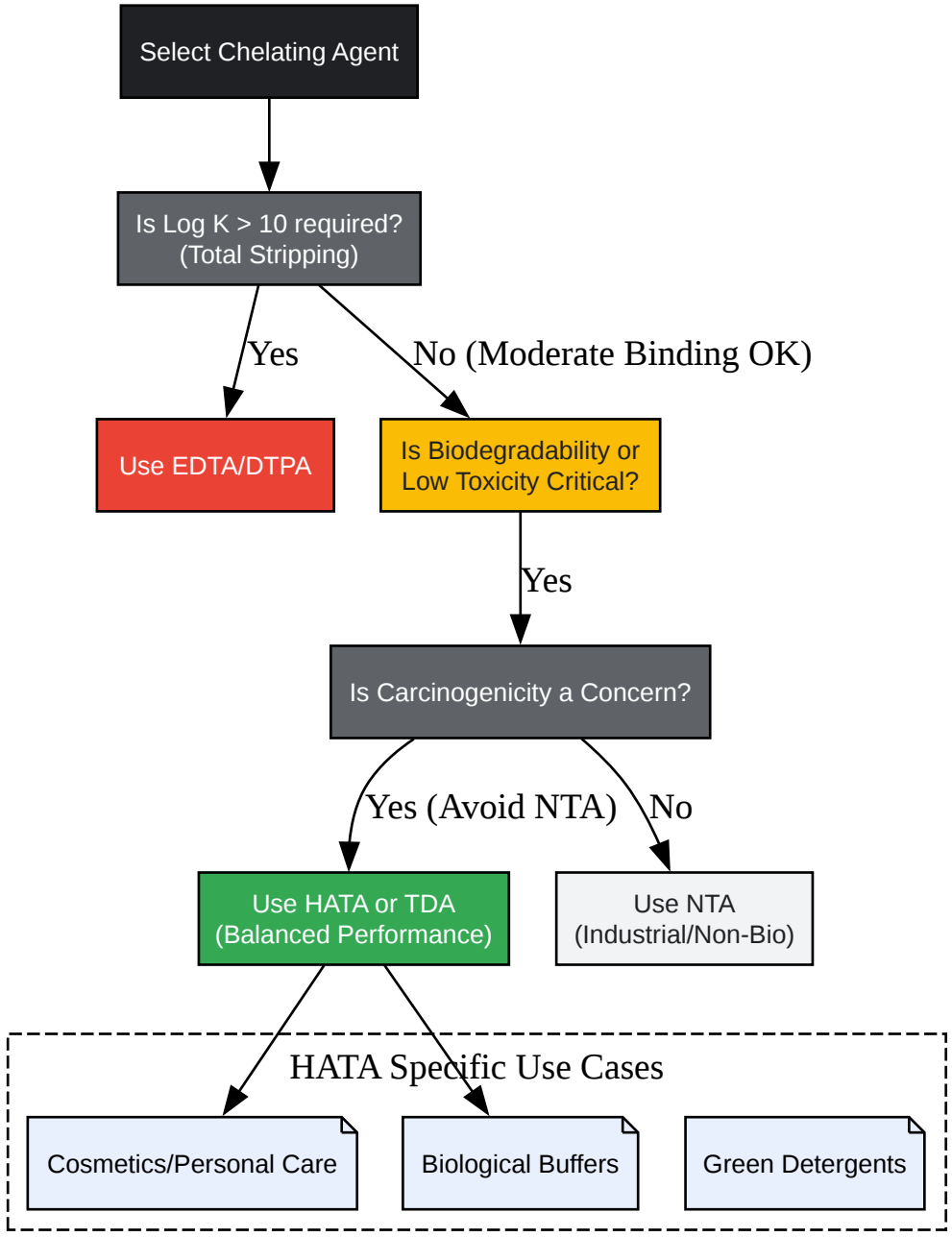

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Figure 2: Decision tree for selecting HATA based on binding strength, toxicity, and environmental requirements.

References

- US Patent 6,426,229. Chelating agent and detergent comprising the same. (2002). Identifies Taurine-N,N-diacetic acid (TDA) stability constant (Log K Ca = 4.2) and superior builder

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performance over NTA. Link

- ChemicalBook. **Homotaurine N,N-Diacetic Acid** Product Properties. (Accessed 2024). Provides CAS and physical property data for HATA. Link
- Santa Cruz Biotechnology. **Homotaurine N,N-Diacetic Acid** (CAS 134152-15-1).[1][2][3][4] Product Catalog. Confirms commercial availability and chemical structure. Link[1]
- ACS Omega. Interactions Between Hydrated Cerium(III) Cations and Carboxylates. (2020). Discusses stability constants of sulfonated amino acid derivatives. Link
- Alzheimer's Drug Discovery Foundation. Homotaurine (Tramiprosate) Report. (2016). Provides background on the parent compound Homotaurine, establishing its biological safety profile. Link

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Sources

- 1. echemi.com [echemi.com]
- 2. biomall.in [biomall.in]
- 3. CAS:134152-15-1 FT-0669239 Homotaurine N,N-Diacetic Acid Product Detail Information [finetechchem.com]
- 4. Homotaurine N,N-Diacetic Acid | 134152-15-1 [chemicalbook.com]

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